

Navigating the Safety Landscape of 1-Heptanol-d1: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Heptanol-d1

Cat. No.: B12404526

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **1-Heptanol-d1**. The information presented herein is crucial for ensuring a safe laboratory environment and mitigating potential risks associated with the use of this deuterated alcohol. It is important to note that while this document focuses on **1-Heptanol-d1**, much of the detailed safety and toxicological data is based on its non-deuterated analogue, 1-Heptanol (CAS 111-70-6), due to a greater availability of data for the latter. The isotopic substitution of one deuterium atom is not expected to significantly alter the compound's fundamental safety profile.

Section 1: Physicochemical and Toxicological Data

A thorough understanding of the physical, chemical, and toxicological properties of **1-Heptanol-d1** is fundamental to its safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties of 1-Heptanol

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ DO	[1]
Molecular Weight	117.21 g/mol	[2]
Appearance	Colorless liquid	[3][4]
Odor	Weak alcoholic	[4]
Boiling Point	176 °C (349 °F)	[3][5]
Melting Point	-36 °C (-33 °F)	[3][5]
Flash Point	73 °C (163 °F)	[3]
Autoignition Temperature	275 °C (527 °F)	[3]
Density	0.822 g/cm ³ at 25 °C	[4][5]
Vapor Pressure	0.7 hPa (0.5 mmHg) at 20 °C	[3]
Water Solubility	1.67 g/L	[3]
Partition Coefficient (log K _{ow})	2.62	[3]

Table 2: Toxicological Data for 1-Heptanol

Test	Species	Route	Value	Reference
LD50	Rat	Oral	500 mg/kg	[3]
LD50	Rabbit	Dermal	2,000 mg/kg	[3]
LC50	Mouse	Inhalation	6,600 mg/m ³ (2 h)	[3]

Table 3: Hazard Identification

Hazard Statement	Classification	Reference
H227	Combustible liquid	
H319	Causes serious eye irritation	
H412	Harmful to aquatic life with long lasting effects	

Section 2: Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimizing exposure and preventing accidents.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[6\]](#)
- Skin Protection: Use impervious gloves, such as nitrile rubber.[\[6\]](#) A glove thickness of 0.4 mm is recommended.[\[6\]](#)
- Respiratory Protection: In case of insufficient ventilation or when high concentrations are present, use a suitable respirator with an organic vapor cartridge.[\[6\]](#)
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)[\[7\]](#)
- Avoid contact with skin and eyes.[\[7\]](#)
- Avoid breathing vapors or mist.[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[8\]](#) No smoking.[\[3\]](#)[\[8\]](#)
- Take precautionary measures against static discharge.[\[8\]](#)

- Wash hands thoroughly after handling and before breaks.[8]

Storage

- Store in a cool, dry, and well-ventilated place.[6][7]
- Keep the container tightly closed.[6][8]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[4][9]
- The recommended storage temperature is below 30°C.[4][5]

Section 3: Emergency Procedures

In the event of an emergency, a swift and informed response is critical.

First Aid Measures

- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[3][7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3][7]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[7][9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][9]
- Specific Hazards: Combustible liquid. Vapors are heavier than air and may travel along the ground to an ignition source. Hazardous decomposition products include carbon oxides.[3]

- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[\[7\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.[\[7\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[7\]](#)
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[\[9\]](#)

Section 4: Experimental Protocols

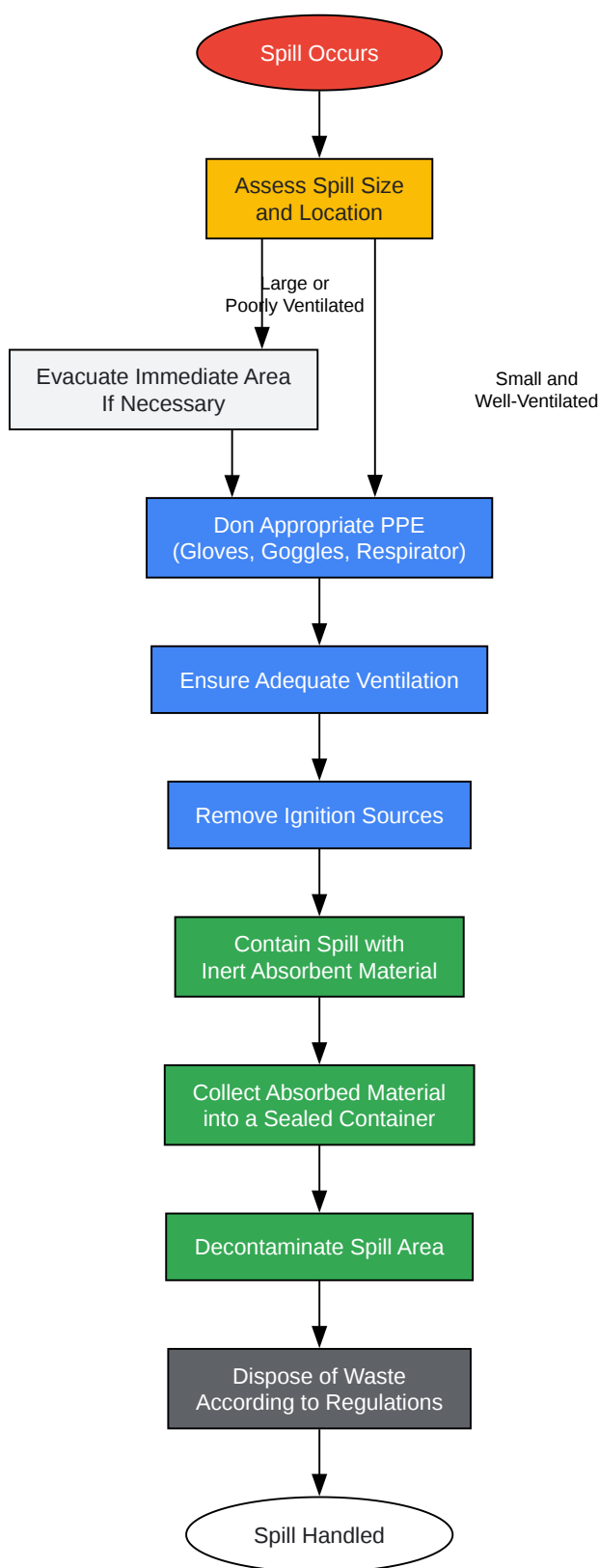
Detailed experimental protocols for determining key safety parameters are outlined in standardized guidelines. For instance:

- Acute Oral Toxicity: OECD Test Guideline 401.[\[7\]](#)
- Acute Inhalation Toxicity: OECD Test Guideline 403.[\[7\]](#)
- Skin Corrosion/Irritation: OECD Test Guideline 404.[\[7\]](#)
- Serious Eye Damage/Irritation: OECD Test Guideline 405.[\[7\]](#)
- Skin Sensitization: OECD Test Guideline 406.[\[7\]](#)

Researchers should refer to these official guidelines for detailed methodologies when conducting safety assessments.

Section 5: Logical Workflow for Handling Spills

The following diagram illustrates a logical workflow for responding to a **1-Heptanol-d1** spill.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cdn isotopes.com [cdn isotopes.com]
- 3. lgcstandards.com [lgcstandards.com]
- 4. 1-Heptanol [chembk.com]
- 5. 111-70-6 CAS MSDS (1-Heptanol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. nextsds.com [nextsds.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. carlroth.com [carlroth.com]
- 9. ICSC 1082 - 1-HEPTANOL [chemicalsafety.ilo.org]
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